

Preclinical Efficacy of ReACp53 in Ovarian Cancer: A Technical Guide

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Compound of Interest

Compound Name: ReACp53

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This technical guide provides an in-depth overview of the preclinical studies investigating the therapeutic peptide **ReACp53** for the treatment of ovarian cancer, a disease characterized by a high prevalence of p53 mutations. The following sections detail the mechanism of action, quantitative data from key in vitro and in vivo studies, comprehensive experimental protocols, and visualizations of the associated signaling pathways and experimental workflows.

Core Concept: Restoring p53 Function in Ovarian Cancer

High-grade serous ovarian carcinoma (HGSOC), the most common and aggressive form of ovarian cancer, is characterized by near-universal mutation of the TP53 tumor suppressor gene.^{[1][2]} Many of these mutations lead to the misfolding and aggregation of the p53 protein, rendering it inactive and unable to perform its critical functions of cell cycle arrest and apoptosis induction in response to cellular stress.^{[1][2]}

ReACp53 is a cell-penetrating peptide designed to specifically inhibit the aggregation of mutant p53.^{[1][2]} By preventing this aggregation, **ReACp53** aims to restore the wild-type conformation

and tumor-suppressive functions of the p53 protein, leading to the selective death of cancer cells harboring these mutations.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative findings from preclinical studies of **ReACp53** in ovarian cancer cell lines and animal models.

Table 1: In Vitro Efficacy of ReACp53 in Ovarian Cancer Cell Lines

Cell Line	p53 Status	ReACp53 EC50 (μM)	Key Findings	Reference
OVCAR3	Mutant p53	Not explicitly stated, but dose-dependent reduction in viability shown up to 10 μM	ReACp53 reduces cell viability in a concentration-dependent manner.	[1]
S1 GODL	Mutant p53	Not explicitly stated, but dose-dependent reduction in viability shown up to 10 μM	ReACp53 reduces cell viability in a concentration-dependent manner.	[1]

Table 2: In Vitro Combination Therapy with ReACp53 and Carboplatin

Cell Line	p53 Status	Combination Effect	Key Findings	Reference
OVCAR3	Mutant p53	Synergistic	The addition of ReACp53 to carboplatin enhanced tumor cell targeting and induced apoptosis.[3]	[3]
OVCAR8	Mutant p53	Additive	The combination of ReACp53 and carboplatin showed an additive effect in reducing cell viability.	[3]
Patient-Derived HGSOC Samples	Mutant p53	Additive in 14/15 samples, Synergistic in 2/15 samples, Antagonistic in 1/15 samples	Enhanced efficacy of carboplatin was observed in the majority of patient samples when combined with ReACp53. [3]	[3]

Table 3: In Vivo Efficacy of ReACp53 in Ovarian Cancer Xenograft Models

Animal Model	Cell Line	Treatment	Key Findings	Reference
NSG Mice	OVCAR3 (intraperitoneal xenograft)	ReACp53 (15 mg/kg, 3x/week)	Reduced tumor burden compared to vehicle control. [3]	[3]
NSG Mice	OVCAR3 (intraperitoneal xenograft)	ReACp53 (15 mg/kg, 3x/week) + Carboplatin (10 mg/kg, 1x/week)	Significantly extended overall survival compared to carboplatin alone.[3]	[3]
NSG Mice	SKOV3 (p53- null, intraperitoneal xenograft)	ReACp53 (15 mg/kg, 3x/week)	No significant effect on tumor burden, demonstrating p53- dependence.[3]	[3]

Experimental Protocols

This section provides detailed methodologies for the key experiments cited in the preclinical evaluation of **ReACp53** in ovarian cancer.

In Vitro Organoid Drug Assay

This assay is utilized to assess the efficacy of **ReACp53**, alone or in combination with other agents, on three-dimensional cell cultures that mimic the in vivo tumor microenvironment.

Protocol:

- **Cell Suspension Preparation:** Ovarian cancer cell lines or primary patient-derived HGSOC tumor cells are dissociated into a single-cell suspension.

- **Plating:** 5,000 cells per well are suspended in a 1:1 mixture of Matrigel matrix and MammoCult medium. This mixture is then plated around the rim of the wells of a 96-well plate.
- **Organoid Establishment:** The plates are incubated for two days to allow for the formation of organoids.
- **Drug Treatment:** Organoids are treated with **ReACp53**, carboplatin, or a combination of both for three consecutive days. The drug-containing medium is replenished daily.
- **Viability Assessment:** Cell viability is measured using a suitable assay, such as a luminescent-based assay that quantifies ATP levels.
- **Data Analysis:** Drug interactions (synergism, additivity, or antagonism) are calculated using software such as SynergyFinder.

In Vivo Xenograft Studies in NSG Mice

These studies evaluate the anti-tumor activity of **ReACp53** in a living organism.

Protocol:

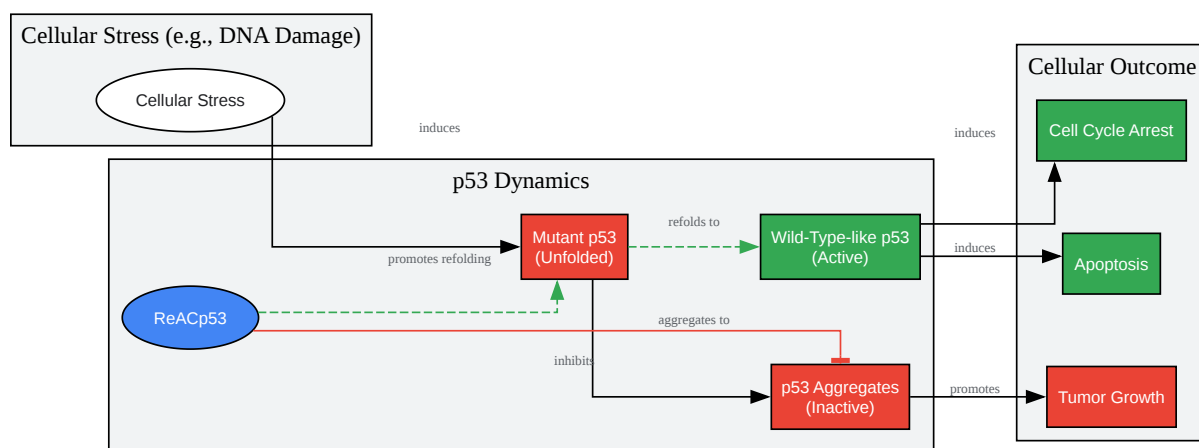
- **Animal Model:** Female immunodeficient NSG (NOD.Cg-Prkdcscidll2rgtm1Wjl/SzJ) mice, aged 6-8 weeks, are used.
- **Tumor Cell Implantation:** 3.0×10^6 OVCAR3 cells are injected into the intraperitoneal space of each mouse to establish xenografts.
- **Tumor Establishment Confirmation:** Tumor take is confirmed by euthanizing a subset of mice before the initiation of treatment.
- **Treatment Groups:** Mice are randomized into the following treatment groups (n=7 per group):
 - Vehicle control (intraperitoneal administration)
 - **ReACp53** (15 mg/kg, 3 times per week, intraperitoneal administration)
 - Carboplatin (10 mg/kg, 1 time per week, intraperitoneal administration)

- **ReACp53** (15 mg/kg, 3 times per week) + Carboplatin (10 mg/kg, 1 time per week) (intraperitoneal administration)
- Monitoring: The overall survival of the mice in each group is monitored and recorded.
- Data Analysis: Survival curves are generated and statistical analysis is performed to compare the efficacy of the different treatment regimens.

Visualizations

The following diagrams, generated using the DOT language for Graphviz, illustrate key concepts in the preclinical study of **ReACp53**.

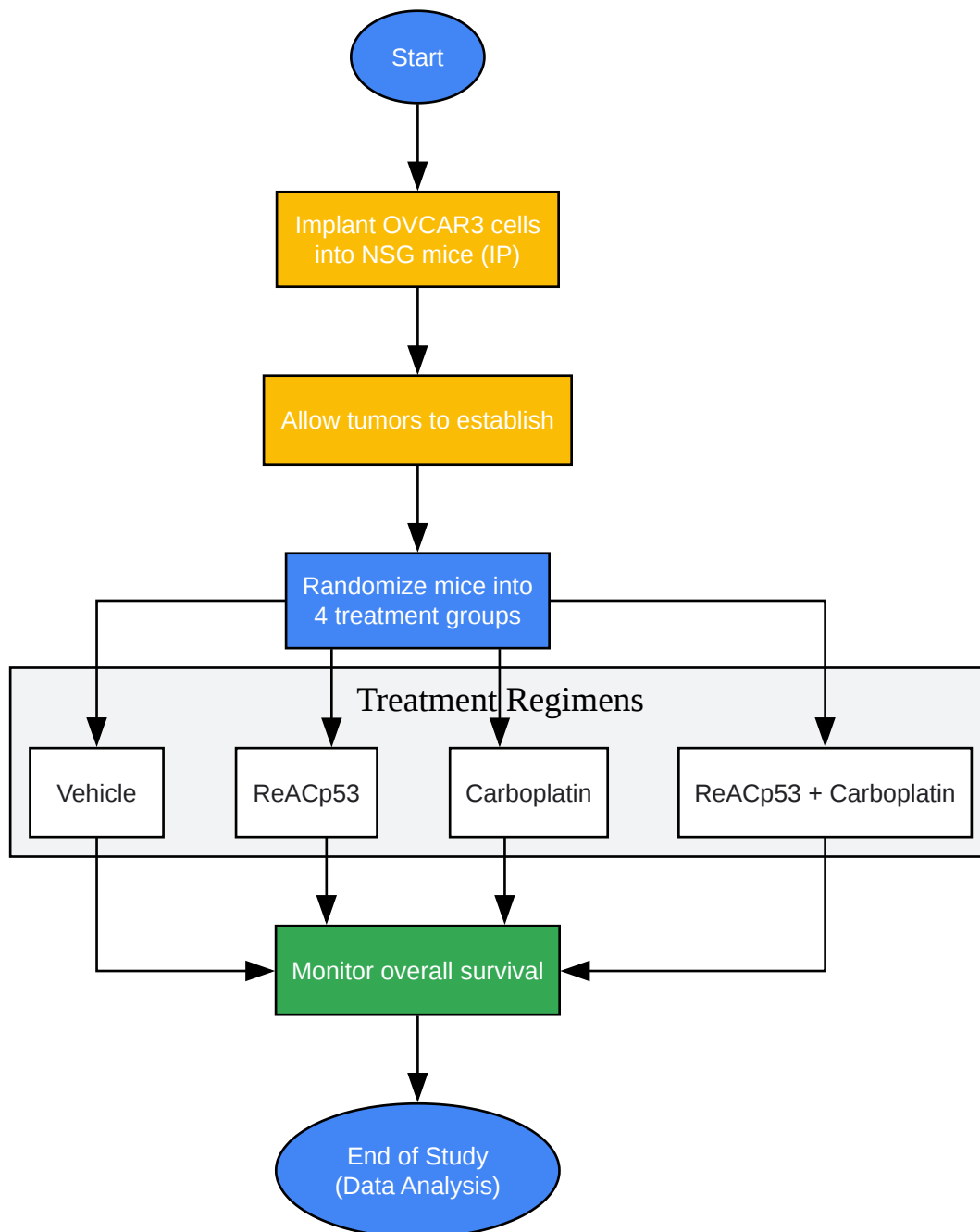
Signaling Pathway of Mutant p53 Aggregation and ReACp53 Intervention



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Caption: Mechanism of **ReACp53** action on mutant p53 aggregation.

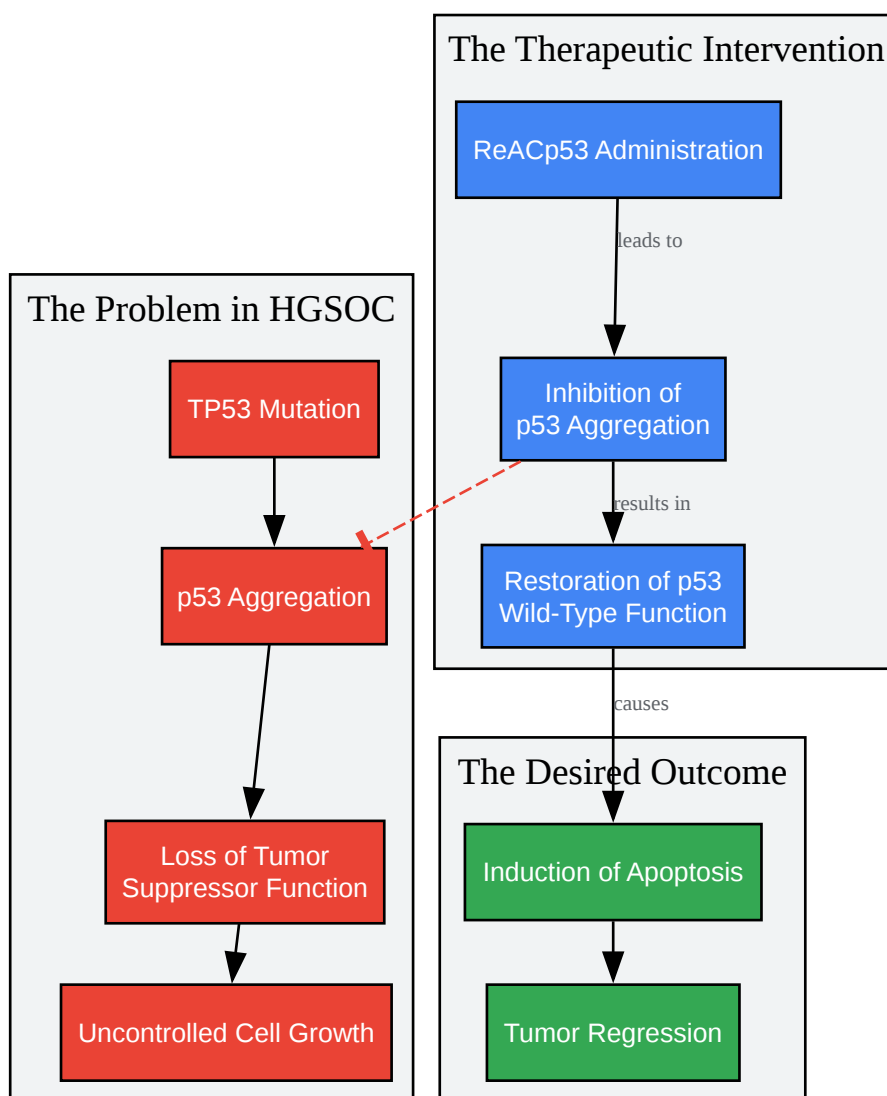
Experimental Workflow for In Vivo Xenograft Study



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Caption: Workflow for the in vivo evaluation of **ReACp53** and carboplatin.

Logical Relationship of ReACp53's Therapeutic Hypothesis



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Caption: The therapeutic rationale for **ReACp53** in HGSOC.

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